

The Environmental Fate and Degradation of Dimpropyridaz: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimpropyridaz*

Cat. No.: *B6598564*

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Introduction

Dimpropyridaz is a novel insecticide belonging to the pyrazolecarboxamide class, developed for the control of a broad spectrum of sucking insect pests. As a pro-insecticide, it is metabolized within the target insect to its biologically active form. Understanding the environmental fate and degradation of this active ingredient is paramount for assessing its environmental risk profile and ensuring its sustainable use in agriculture. This technical guide provides an in-depth overview of the environmental degradation of **Dimpropyridaz** in soil and aquatic systems, detailing its degradation pathways, dissipation rates, and the methodologies used in these assessments.

Physicochemical Properties

A summary of the key physicochemical properties of **Dimpropyridaz** is presented in Table 1. These properties influence its behavior and distribution in the environment.

Table 1: Physicochemical Properties of **Dimpropyridaz**

Property	Value	Reference
Molecular Formula	C ₁₆ H ₂₃ N ₅ O	[1]
Molecular Mass	301.39 g/mol	[1]
Water Solubility	34.6 g/L (pH not specified)	
Vapor Pressure	8.7 x 10 ⁻⁶ Pa at 20°C	
Log P (octanol-water)	1.1 at 20°C (pH 5.8)	

Environmental Fate and Degradation

The environmental degradation of **Dimpropyridaz** has been investigated across various environmental compartments, including soil and aquatic systems, through laboratory and field studies.

Abiotic Degradation

Hydrolysis: **Dimpropyridaz** is stable to hydrolysis in acidic and neutral aqueous solutions. At 25°C, it is stable at pH 4, 5, and 7. However, it undergoes hydrolysis under alkaline conditions, with a calculated half-life (DT50) of 185 days at pH 9.

Aqueous Photolysis: In aqueous environments, **Dimpropyridaz** is susceptible to degradation by sunlight. The photolytic half-life (DT50) in water under continuous irradiation is 47 days.

Biotic Degradation in Soil

Aerobic Soil Metabolism: Under aerobic conditions in soil, **Dimpropyridaz** degrades at a moderate pace. The degradation proceeds through the formation of several key metabolites. The initial degradation steps involve hydroxylation at the pyridazine moiety to form metabolite M550I001, and to a lesser extent, hydroxylation at the pentyl moiety to form M550I004. M550I001 is the more significant of these initial metabolites.

Further degradation of M550I001 and M550I004 leads to the formation of M550I005, where both moieties are hydroxylated. An alternative pathway for M550I001 is its degradation to M550I007, which contains a carboxylic acid function. The degradation of these metabolites continues, with M550I009 being another identified metabolite.

The dissipation half-lives (DT50) for **Dimpropyridaz** and its major soil metabolites are summarized in Table 2.

Table 2: Aerobic Soil Metabolism DT50 Values for **Dimpropyridaz** and its Metabolites

Compound	DT50 (days)
Dimpropyridaz	27 - 199 (geomean 64)
M550I001	27 - 199 (geomean 64)
M550I004	27 - 199 (geomean 64)
M550I005	27 - 199 (geomean 64)
M550I007	16 - 75 (geomean 28)
M550I009	88 - 990 (geomean 285)

Terrestrial Field Dissipation: While specific field dissipation data for **Dimpropyridaz** was not available in the public domain, such studies are crucial for understanding its persistence under real-world agricultural conditions. These studies typically confirm the degradation patterns observed in the laboratory and account for additional dissipation routes such as leaching, runoff, and plant uptake.

Biotic Degradation in Aquatic Systems

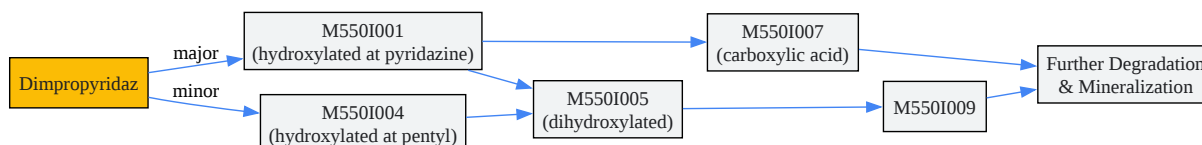
Aerobic Water-Sediment Systems: In aerobic water-sediment systems, **Dimpropyridaz** is not persistent. It partitions between the water and sediment phases and undergoes degradation. The dissipation half-lives in the water, sediment, and the total system are presented in Table 3.

Table 3: Aerobic Water-Sediment System DT50 Values for **Dimpropyridaz**

Compartment	DT50 (days)
Water	38 - 56
Sediment	82 - 158
Total System	63 - 97

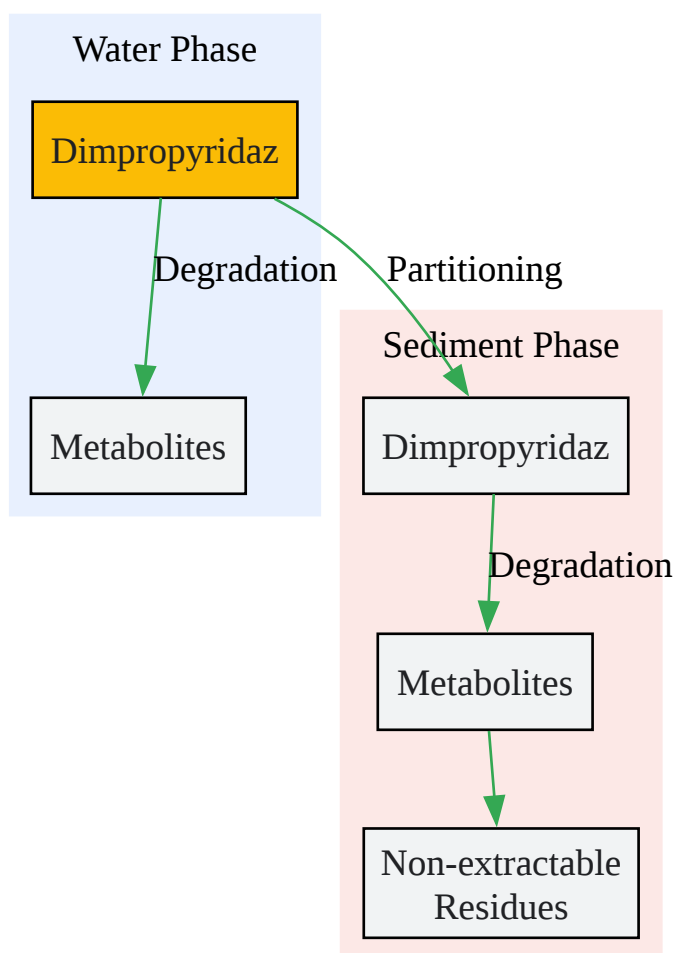
Degradation Pathways

The degradation of **Dimpropyridaz** in the environment involves a series of transformation steps leading to the formation of various metabolites. The proposed degradation pathways in aerobic soil and aquatic systems are visualized below.



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Caption: Proposed aerobic soil degradation pathway of **Dimpropyridaz**.



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Caption: Conceptual model of **Dimpropyridaz** fate in a water-sediment system.

Experimental Protocols

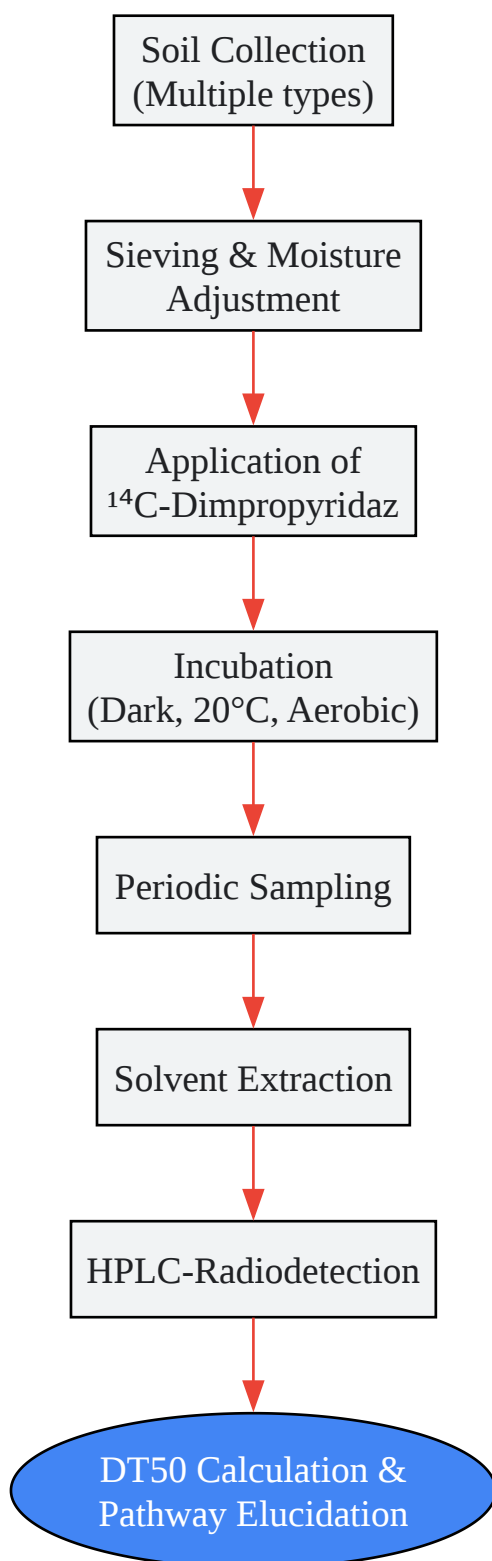
Detailed experimental protocols for the environmental fate studies of **Dimpropyridaz** are proprietary and not publicly available. However, these studies are typically conducted following internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). The following sections describe the general methodologies for the key environmental fate studies.

Aerobic Soil Metabolism (based on OECD Guideline 307)

Objective: To determine the rate and route of degradation of **Dimpropyridaz** in soil under aerobic conditions.

Methodology:

- **Test System:** At least three different soil types are selected to represent a range of soil properties (e.g., texture, organic carbon content, pH). The soil is sieved and its moisture content adjusted to a specified level (e.g., 40-60% of maximum water holding capacity).
- **Test Substance:** ^{14}C -labeled **Dimpropyridaz** is typically used to facilitate the tracking of the parent compound and its metabolites. The substance is applied to the soil at a rate relevant to its intended agricultural use.
- **Incubation:** The treated soil samples are incubated in the dark at a constant temperature (e.g., $20 \pm 2^\circ\text{C}$) in a flow-through system that allows for the trapping of CO_2 and other volatile metabolites.
- **Sampling and Analysis:** Soil samples are collected at various time intervals. The samples are extracted with appropriate solvents, and the extracts are analyzed using techniques such as High-Performance Liquid Chromatography (HPLC) with radiometric detection to separate and quantify **Dimpropyridaz** and its transformation products. Non-extractable residues are quantified by combustion analysis.
- **Data Analysis:** The dissipation half-lives (DT50) of **Dimpropyridaz** and its major metabolites are calculated using appropriate kinetic models. A degradation pathway is proposed based on the identified metabolites.



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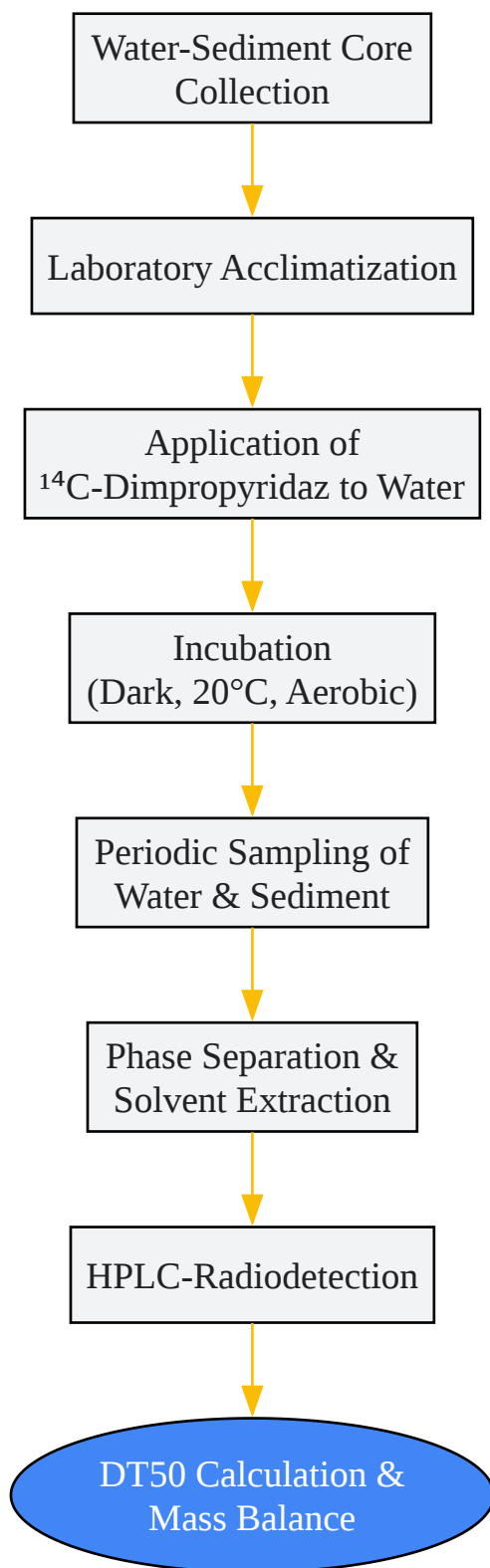
Caption: General workflow for an aerobic soil metabolism study.

Aerobic Water-Sediment Study (based on OECD Guideline 308)

Objective: To determine the rate and route of degradation and distribution of **Dimpropyridaz** in a water-sediment system.

Methodology:

- Test System: Intact water-sediment cores are collected from at least two different locations. The systems are allowed to acclimatize in the laboratory.
- Test Substance: ^{14}C -labeled **Dimpropyridaz** is applied to the water phase of the systems.
- Incubation: The systems are incubated in the dark at a constant temperature (e.g., $20 \pm 2^\circ\text{C}$) with a gentle stream of air passed over the water surface to maintain aerobic conditions and trap any volatile products.
- Sampling and Analysis: At predetermined intervals, the water and sediment phases are separated and sampled. Both phases are extracted and analyzed for **Dimpropyridaz** and its metabolites using methods like HPLC with radiometric detection. The amount of non-extractable residues in the sediment is also determined.
- Data Analysis: The dissipation half-lives (DT50) in the water, sediment, and the total system are calculated. The distribution of radioactivity between the water, sediment, and volatile traps is determined over time to establish a mass balance.



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Caption: General workflow for an aerobic water-sediment study.

Conclusion

Dimpropyridaz exhibits moderate persistence in soil and is not persistent in aquatic systems under aerobic conditions. Its degradation proceeds through a series of hydroxylation and oxidation reactions, leading to the formation of several metabolites. The abiotic degradation processes of hydrolysis and photolysis contribute to its overall dissipation in the environment, particularly in aqueous systems. The data summarized in this guide, based on standardized laboratory studies, provide a robust foundation for understanding the environmental behavior of **Dimpropyridaz**. Further research, including comprehensive field studies, will continue to refine our understanding of its fate under diverse agricultural and environmental settings.

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References

- 1. Dimpropyridaz [sitem.herts.ac.uk]
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